

# Ravoxertinib storage conditions stability

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## Compound Focus: Ravoxertinib

CAS No.: 1453848-26-4

Cat. No.: S548769

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## Chemical Properties & Storage

**Ravoxertinib** is a small molecule with the chemical formula  $C_{21}H_{18}ClFN_6O_2$  and a molecular weight of 440.86 g/mol [1].

### Stock Solution Preparation

- **Solubility:** Soluble to at least **88 mg/mL (200.06 mM)** in DMSO and ethanol. It is insoluble in water [2].
- **Preparation:** Dissolve the powder in high-quality DMSO or ethanol to create a concentrated stock solution (e.g., 10-100 mM). Aliquot into single-use vials to minimize freeze-thaw cycles.

**Storage Conditions** Adhere to the following storage conditions to maintain stability:

Form	Temperature	Other Conditions
Powder [1]	-20°C	Tightly sealed container, cool, well-ventilated area, away from direct sunlight.
Solution (DMSO/Ethanol) [1]	-80°C	-
In vivo Homogeneous Suspension [2]	Prepared fresh from powder	Use a vehicle like 1% CMC-Na to achieve concentrations $\geq 5$ mg/mL.

## Safety and Handling

- **Hazards:** Harmful if swallowed (H302). Very toxic to aquatic life with long-lasting effects (H410) [1].
- **Precautions:** Use personal protective equipment (PPE) including safety goggles and gloves. Avoid dust formation and inhalation. Work in a well-ventilated area, such as a fume hood [1].

## In Vitro Experimental Protocols

**Cell Viability Assay (CCK-8)** This protocol assesses **Ravoxertinib**'s effect on cell proliferation [3].

- **Seed Cells:** Plate cells in quintuplicate on 96-well plates at densities ranging from 400 to 3,000 cells per well in the appropriate growth medium.
- **Dosing:** After 16 hours, treat cells daily with **Ravoxertinib** at your desired concentrations (e.g., a serial dilution ranging from nanomolar to micromolar). Use DMSO as a vehicle control.
- **Incubate:** Continue treatment for 5 days.
- **Measure Viability:** Add CCK-8 reagent to each well and incubate. Measure the absorbance at 450 nm daily using a microplate reader.
- **Analyze:** Plot the absorbance data over time to generate growth curves and calculate IC<sub>50</sub> values.

**Monolayer Colony Formation Assay** This protocol evaluates the long-term clonogenic survival of cells after drug treatment [3].

- **Seed Cells:** Plate cells in triplicate on 6-well plates at a low density (200-500 cells per well).
- **Dosing:** After 16 hours, treat cells daily with **Ravoxertinib**.
- **Culture:** Allow cells to grow for 8 to 15 days, refreshing the medium and drug as needed.
- **Stain and Analyze:** Once colonies are visible, wash with PBS, fix with methanol for 15 minutes, and stain with 0.1% crystal violet. Photograph the plates and count the colonies.

**Cell Cycle Analysis by Flow Cytometry** This protocol determines the phase of cell cycle arrest induced by **Ravoxertinib** [3].

- **Treat Cells:** Seed cells on 6-well plates and treat with **Ravoxertinib** for 24-48 hours.
- **Harvest and Stain:** Collect the cells and process them using a commercial cell cycle detection kit (e.g., containing propidium iodide).
- **Analyze:** Analyze the DNA content of the stained cells using a flow cytometer. Use software like FlowJo to determine the percentage of cells in G1, S, and G2/M phases.

## In Vivo Administration Protocol

### Preparation of Dosing Formulation

- Prepare a homogeneous suspension of **Ravoxertinib** in 1% Carboxymethyl cellulose sodium salt (CMC-Na) at a concentration of **≥5 mg/mL** [2]. For example, add 5 mg of **Ravoxertinib** powder to 1 mL of 1% CMC-Na solution and mix thoroughly.

### Dosing in Mouse Models

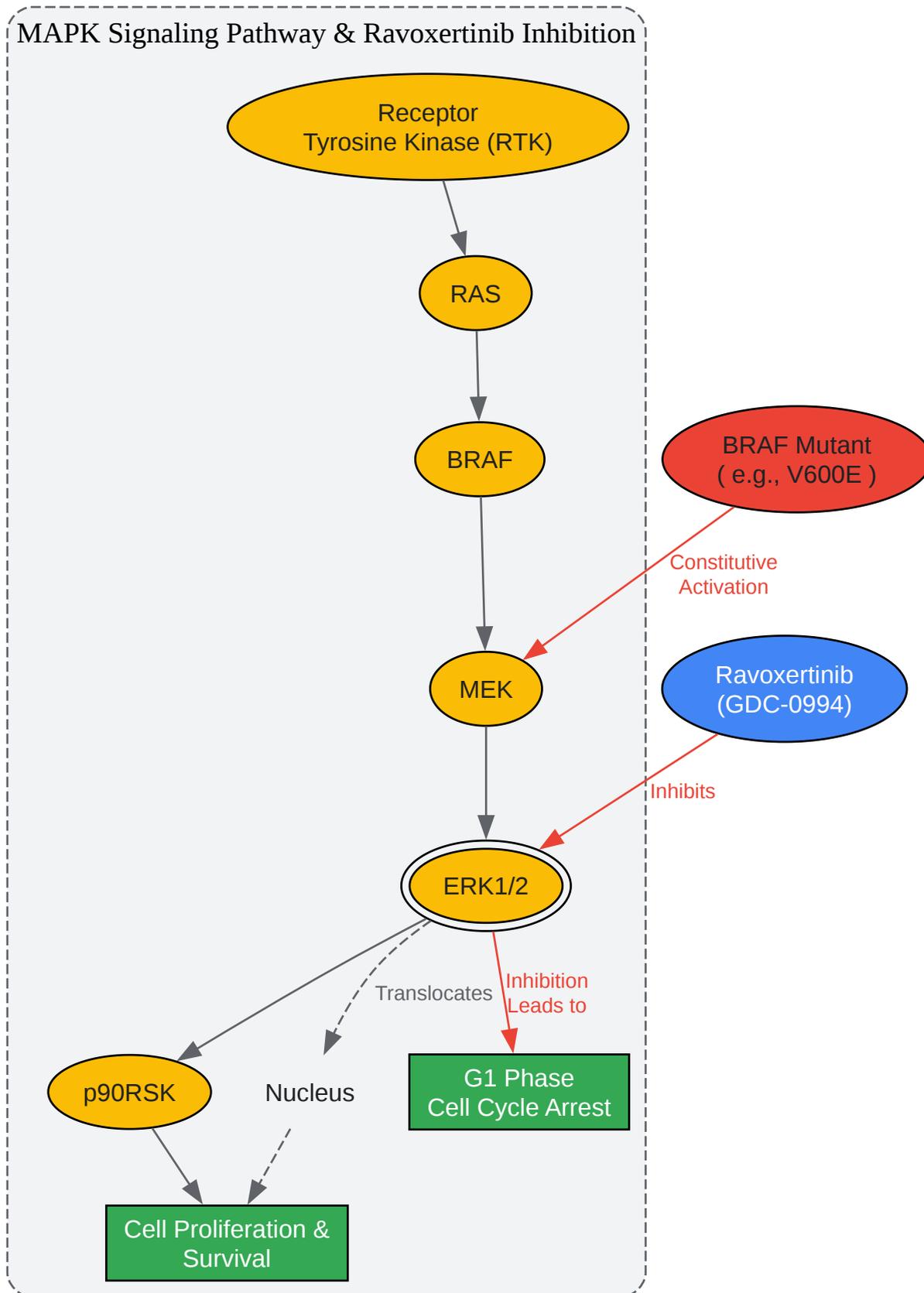
- **Route:** Oral gavage (p.o.) [3] [2].
- **Dosage:** A dosage of **40 µg** has been used in research, though effective doses may vary based on the specific xenograft model [2]. Treatment schedules typically involve daily administration.

## Mechanism of Action & Research Context

**Ravoxertinib** is a potent, selective, and orally bioavailable ATP-competitive inhibitor of ERK1 and ERK2, with IC<sub>50</sub> values of 1.1 nM and 0.3 nM, respectively [2]. Its primary mechanism involves inhibiting the phosphorylation of downstream ERK targets like p90RSK, which blocks proliferative and survival signals in cancer cells [3] [2].

Recent findings highlight that the anti-tumor efficacy of **Ravoxertinib** is highly selective for cancer cells harboring **BRAF mutations** (e.g., V600E), in which it sharply inhibits proliferation, colony formation, and induces G1 phase cell cycle arrest. It shows significantly less effect in most RAS mutant or wild-type cells [3]. This indicates that BRAF mutation status could be a key biomarker for patient selection in clinical trials.

The diagram below illustrates the targeted signaling pathway and the selective inhibitory effect of **Ravoxertinib**.



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## Critical Notes for Researchers

- **Biomarker-Driven Research:** Given its selective potency, prioritize the use of **Ravoxertinib** in research models with **BRAF V600E/K mutations**. Its effect in RAS-mutant models may be limited [3].
- **Stability Data:** Publicly available detailed stability data (e.g., shelf-life, decomposition products) is lacking. The provided storage guidelines are based on manufacturer recommendations and general practice [2] [1].
- **In Vivo Considerations:** The 40 µg dosage is cited from a datasheet example; effective dosing must be optimized for each specific animal model and research objective [2].

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## References

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2. Ravoxertinib (GDC-0994) Datasheet [selleckchem.com]
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